

The Olfactory Threshold of Octylpyrazine in Water: A Technical Guide

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Compound of Interest

Compound Name: Octylpyrazine

Cat. No.: B15374290

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This technical guide provides a comprehensive overview of the current scientific understanding of the odor threshold of **octylpyrazine** in water. Due to a lack of specific published data for **octylpyrazine**, this document focuses on providing a robust framework for understanding its potential olfactory properties by examining closely related alkylpyrazines. The guide details common experimental methodologies for odor threshold determination and explores the known olfactory signaling pathways for this class of compounds.

Quantitative Data: Odor Thresholds of Alkylpyrazines in Water

A thorough review of scientific literature did not yield a specific odor detection threshold for **octylpyrazine** in water. However, data for a range of other alkylpyrazines have been established, providing valuable context for estimating the likely olfactory potency of **octylpyrazine**. Generally, the odor thresholds of alkylpyrazines vary significantly with their molecular structure, including the length and branching of the alkyl substituent.

The following table summarizes the odor thresholds of several alkylpyrazines in water, as determined in a key study in the field. This data allows for an informed estimation of where **octylpyrazine** might fall on the olfactory spectrum.

Pyrazine Compound	Odor Threshold (ppm in water)	Odor Description	Reference
2,5-Dimethylpyrazine	1.20	Roasted, nutty	[1]
2-Ethyl-3-methylpyrazine	0.20	Roasted, nutty	[1]
2-Propyl-3-methylpyrazine	0.15	Earthy, raw potato	[1]
2-Butyl-3-methylpyrazine	0.08	Fatty, green	[1]
2-Pentyl-3-methylpyrazine	0.12	Green, fatty	[1]
2,3,5-Trimethylpyrazine	0.42	Roasted, nutty	[1]
2,3,5,6-Tetramethylpyrazine	3.50	Roasted, coffee-like	[1]
2,5-Diethylpyrazine	0.50	Roasted, nutty	[1]
2,6-Diethylpyrazine	0.45	Roasted, nutty	[1]
2-Ethyl-3,5-dimethylpyrazine	0.04	Earthy, roasted	[2]

Experimental Protocols for Odor Threshold Determination

The determination of odor thresholds in water is a complex sensory science discipline that relies on standardized methodologies to ensure accuracy and reproducibility. The following protocols are widely accepted and form the basis for the data presented in the preceding table.

Method of Constant Stimuli

A prevalent method for determining odor thresholds is the method of constant stimuli, often employed in conjunction with a forced-choice paradigm.

Panel Selection and Training:

- A panel of trained sensory analysts, typically 10-20 individuals, is selected.
- Panelists are screened for their ability to detect a range of standard odorants and for any specific anosmias.
- Training involves familiarization with the target odorant and the testing procedure.

Sample Preparation:

- A stock solution of the pyrazine compound is prepared in odor-free water. The purity of the compound is critical and should be verified analytically.
- A series of dilutions, bracketing the expected threshold, are prepared. The concentration steps are typically logarithmic.

Sensory Evaluation:

- Panelists are presented with a series of sample sets, each containing one spiked sample and two blank (odor-free water) samples in a triangular test format.
- The order of presentation of the sample sets is randomized for each panelist.
- Panelists are asked to identify the odorous sample in each set.
- The group threshold is typically calculated as the concentration at which 50% of the panel can correctly identify the spiked sample.

ASTM E679-04: Standard Practice for Determination of Odor and Taste Thresholds by a Forced-Choice, Ascending Concentration Series Method of Limits

This standardized method is a variation of the method of limits and is widely used in the food and beverage industry.

Procedure:

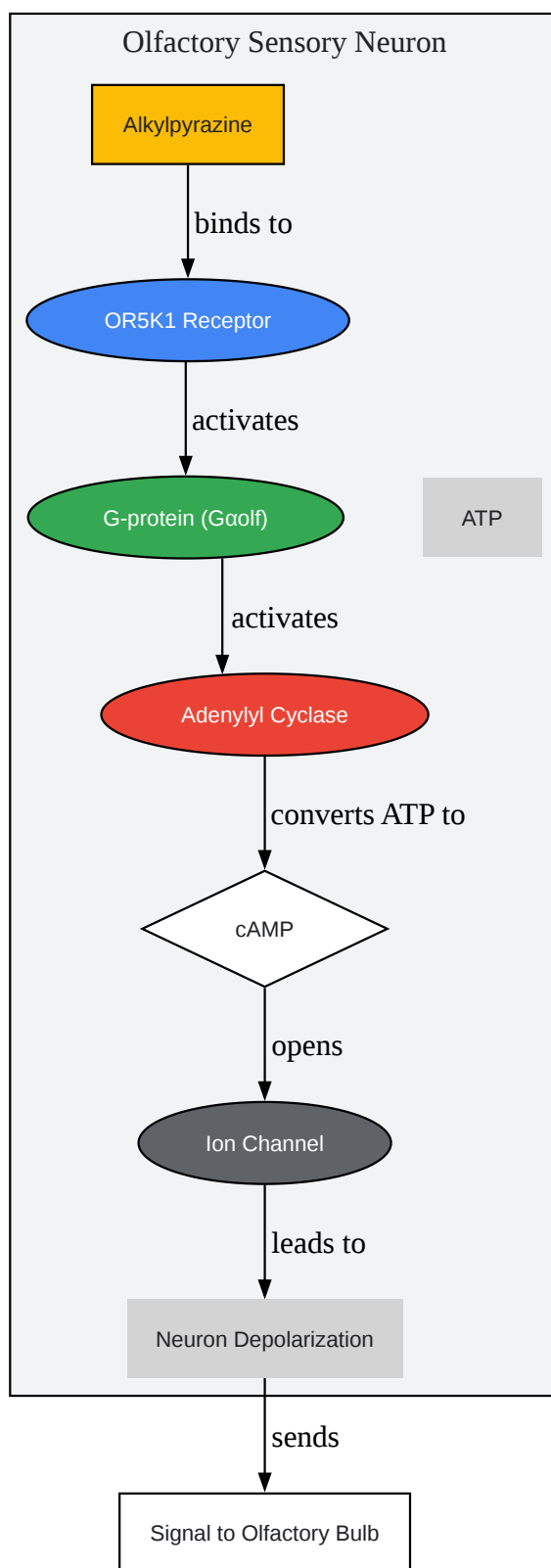
- **Series of Concentrations:** A series of increasing concentrations of the odorant in water is prepared.
- **Presentation:** Panelists are presented with a triangle test at each concentration level, starting with the lowest.
- **Threshold Determination:** The individual's threshold is considered the lowest concentration at which they correctly identify the odorous sample in two consecutive presentations.
- **Group Threshold:** The group threshold is calculated as the geometric mean of the individual thresholds.

Olfactory Signaling Pathway for Alkylpyrazines

Recent research has identified a specific olfactory receptor in humans that is highly tuned to detect alkylpyrazines.

The primary olfactory receptor responsible for the detection of a range of alkylpyrazines is the human odorant receptor OR5K1. This receptor has been shown to be activated by various pyrazines, and there is a significant positive correlation between the in-vitro activation of OR5K1 by a specific pyrazine and its published human odor threshold. This suggests that the sensitivity of this receptor is a key determinant of the perceived potency of these compounds.

Below is a simplified diagram of the proposed signaling pathway.

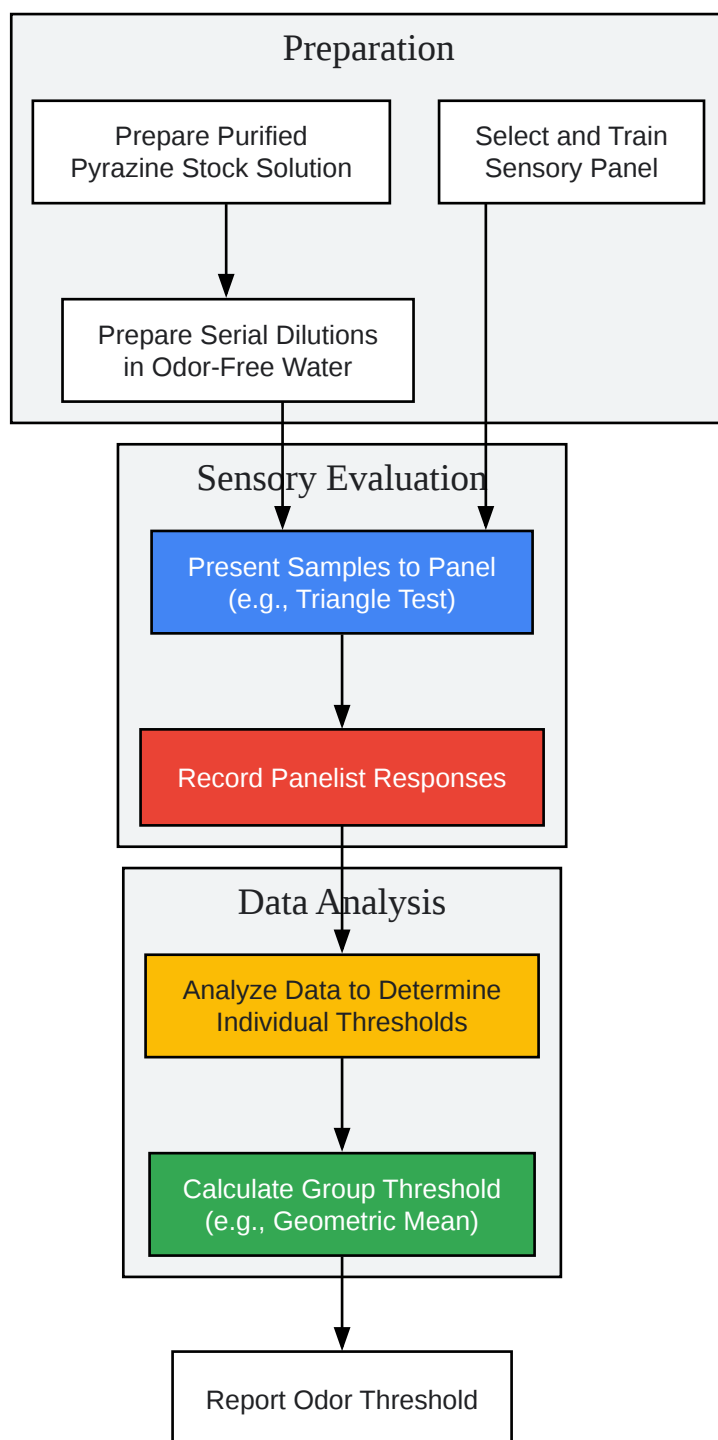


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Caption: Simplified signaling cascade for alkylpyrazine detection.

Experimental Workflow for Odor Threshold Determination

The following diagram illustrates a typical workflow for determining the odor threshold of a compound in water.



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Caption: General workflow for odor threshold determination.

In conclusion, while a specific odor threshold for **octylpyrazine** in water is not yet documented in publicly available literature, a strong foundation for its potential sensory properties can be built upon the data from related alkylpyrazines and an understanding of the underlying sensory science and biological mechanisms. Further research is warranted to establish a definitive value for this compound.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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